

2-Formylfuran-5-sulfonate: Proper Disposal and Handling Procedures

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Compound of Interest

Compound Name: 2-Formylfuran-5-sulfonate

CAS No.: 64373-51-9

Cat. No.: B1226279

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Part 1: Executive Safety Assessment

2-Formylfuran-5-sulfonate (also known as 5-formyl-2-furansulfonic acid) presents a unique dual-hazard profile due to its bifunctional nature: it contains a reactive aldehyde moiety and a strongly acidic sulfonate group.^[1] Unlike simple furan, the sulfonate group increases water solubility and acidity, while the aldehyde group retains susceptibility to oxidation and polymerization.

Immediate Action Required:

- Do NOT dispose of down the drain.^{[2][3]} Although water-soluble, sulfonated aromatics are persistent and can disrupt aquatic ecosystems.^[1]
- Do NOT mix with strong oxidizers (peroxides, nitrates) or strong bases.
- Primary Disposal Path: High-temperature incineration with flue gas scrubbing (to capture SO_x emissions).^[1]

Chemical Hazard Profile (GHS Classification)

Parameter	Classification	H-Code	Critical Note
Signal Word	WARNING		
Skin Irritation	Category 2	H315	Strongly acidic in free acid form (pH < 2).[1]
Eye Irritation	Category 2A	H319	Risk of corneal damage if not neutralized.[1]
STOT-SE	Category 3	H335	Respiratory irritation from dust/mist.[1][4][5]
Reactivity	--	--	Aldehyde: Air-sensitive (oxidizes to carboxylic acid).[1] Furan Ring: Potential (low) peroxide former upon prolonged storage.[1]

Part 2: Pre-Disposal Stabilization Protocol

Scientific Rationale: Before transferring waste to central accumulation areas, the chemical reactivity must be quenched to prevent "bottle bombs" or unexpected exotherms.

A. Identification of State

Determine if you possess the Free Acid (CAS: 64373-51-9) or the Sodium Salt (CAS: 31795-44-5).[1]

- Free Acid: Hygroscopic solid or viscous oil.[1] pH of 10% solution will be < 2.0.[1]
- Salt: White to pale yellow powder.[1] pH of 10% solution will be near neutral (6.0–8.0).

B. Bench-Top Neutralization (For Free Acid Solutions)

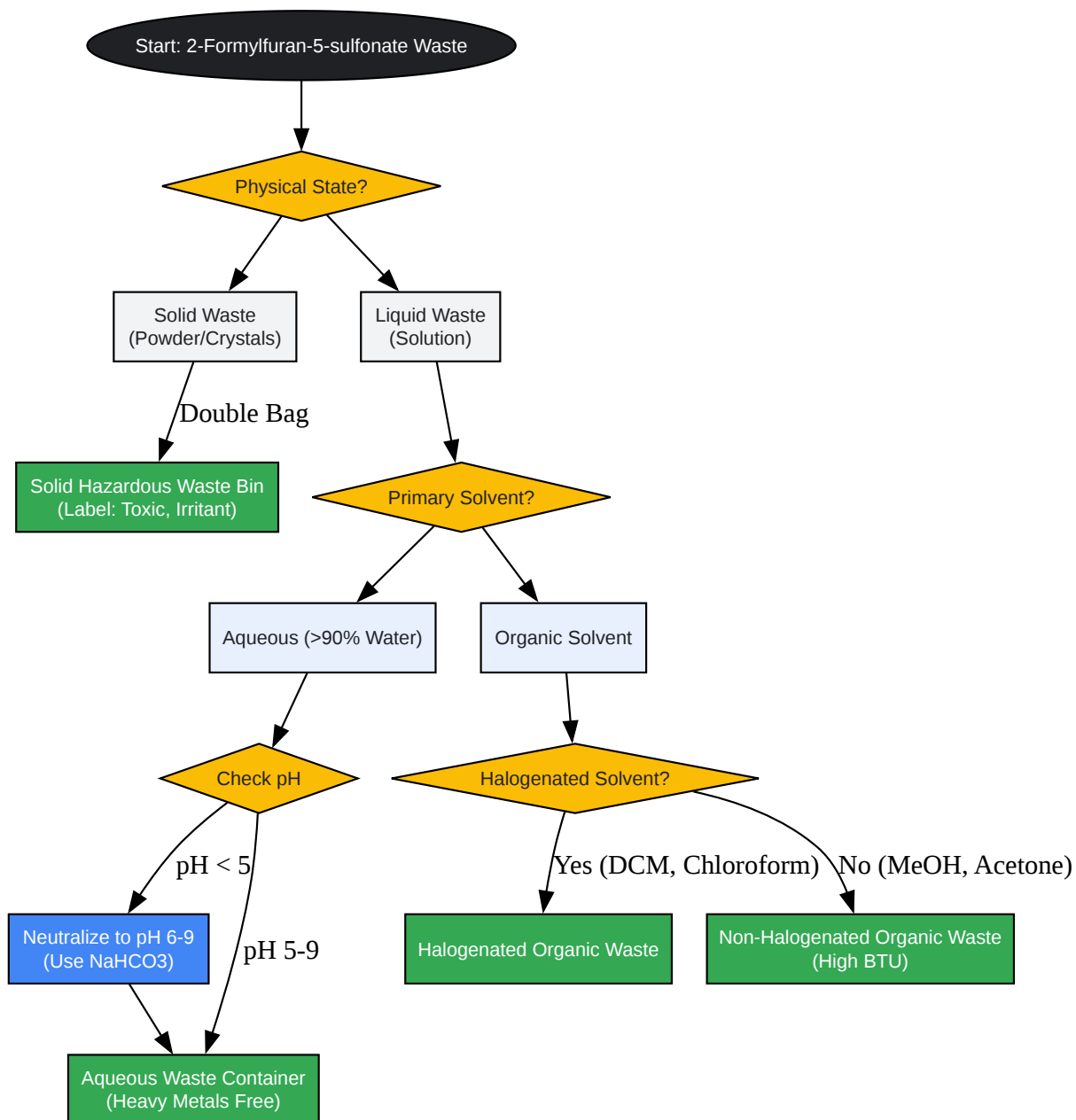
If you have the free acid in solution, you must neutralize it to pH 6–8 before adding it to a waste container to prevent corrosion of the drum or reaction with other wastes.

Protocol:

- Chill: Place the collection vessel in an ice bath. Sulfonic acid neutralization is exothermic.[\[1\]](#)
- Dilute: Ensure the waste is diluted at least 1:10 with water.[\[1\]](#)
- Titrate: Slowly add 1M Sodium Hydroxide (NaOH) or saturated Sodium Bicarbonate (NaHCO_3).
 - Note: Bicarbonate is safer (self-limiting pH) but will generate CO_2 gas (foaming).[\[1\]](#) Allow gas to evolve completely before capping.[\[1\]](#)
- Verify: Check pH with a strip.[\[1\]](#) Target range: pH 6–9.[\[1\]](#)

Part 3: Waste Stream Segregation Decision Tree

Visualizing the logic flow to ensure compliance with RCRA and local EHS regulations.



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Figure 1: Decision matrix for segregating **2-Formylfuran-5-sulfonate** waste streams based on physical state and solvent composition.

Part 4: Detailed Disposal Specifications

Container Selection & Labeling[1][3][5][6]

- Material: High-Density Polyethylene (HDPE) is preferred.[1] Glass is acceptable but poses a breakage risk.[1][6] Avoid metal containers for the free acid form due to rapid corrosion.
- Labeling:
 - Chemical Name: Write out fully: "**2-Formylfuran-5-sulfonate**" (Do not use abbreviations like "FFS").
 - Constituents: List the solvent percentages (e.g., "Water 90%, **2-Formylfuran-5-sulfonate** 10%").
 - Hazard Checkboxes: Mark "Irritant" and "Acid" (if not neutralized).[1]

Segregation Incompatibilities

Store the waste container AWAY from the following streams to prevent dangerous evolution of heat or gas:

- Oxidizers: Nitric acid, Peroxides, Permanganates. (Risk: Aldehyde oxidation is exothermic). [1]
- Strong Bases: Sodium Hydroxide, Ammonia.[1] (Risk: Aldol condensation/polymerization of the aldehyde group).

Final Destruction Method (For EHS/Contractors)

While lab personnel handle packaging, the ultimate destruction method must be Incineration with Scrubber.

- Why? The sulfonate group () will decompose into Sulfur Dioxide () and Sulfur Trioxide () upon combustion.[1]

- Requirement: The incineration facility must be equipped with an alkaline scrubber to neutralize these acidic gases before stack release.

Part 5: Emergency Response (Spills)

Scenario: A 500mL bottle of 2-Formylfuran-5-sulfonic acid solution shatters on the floor.

- Evacuate & Ventilate: The aldehyde vapor may cause respiratory distress.^[1]^[5] Clear the immediate area.^[4]^[5]
- PPE: Wear nitrile gloves (double layer recommended), safety goggles, and a lab coat.
- Contain: Use a spill pillow or vermiculite to dike the spill.^[1]
- Neutralize: Liberally apply Sodium Carbonate (Soda Ash) or Sodium Bicarbonate to the spill.^[1]
 - Observation: Wait for the bubbling (CO₂ evolution) to cease. This indicates the acid is neutralized.
- Collect: Scoop the resulting slurry into a wide-mouth hazardous waste jar. Label as "Debris from Acid Spill: **2-Formylfuran-5-sulfonate**."^[1]
- Clean: Wash the surface with soap and water; test surface pH to ensure no residue remains.^[1]

References

- PubChem. (2025).^[1] **2-Formylfuran-5-sulfonate** | C₅H₄O₅S.^[1] National Library of Medicine.^[1] [\[Link\]](#)
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- U.S. EPA. (2024).^[1] Hazardous Waste Management System: Identification and Listing of Hazardous Waste. 40 CFR Part 261. [\[Link\]](#)

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